

Amygdalin: A Cyanogenic Glycoside in Rosaceae Plants - An In-depth Technical Guide

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Compound of Interest

Compound Name: Amygdaloside

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Abstract

Amygdalin, a cyanogenic diglucoside, is a prominent secondary metabolite found in many species of the Rosaceae family, particularly in the kernels of fruits like almonds, apricots, peaches, and plums.^{[1][2]} Its biological significance is rooted in its role as a defense mechanism against herbivores, releasing toxic hydrogen cyanide upon enzymatic hydrolysis.^[1] This technical guide provides a comprehensive overview of amygdalin, encompassing its biosynthesis, metabolic pathways, and the molecular signaling cascades it influences. Quantitative data on its prevalence in various Rosaceae species are presented, alongside detailed experimental protocols for its extraction and quantification. This document aims to serve as a critical resource for researchers and professionals in the fields of phytochemistry, pharmacology, and drug development.

Chemical Structure and Properties

Amygdalin (D-mandelonitrile- β -D-gentiobioside) is composed of a mandelonitrile aglycone, which is a nitrile-containing compound, linked to a gentiobiose disaccharide (two glucose molecules).^{[3][4]} The chemical formula for amygdalin is C₂₀H₂₇NO₁₁.^{[2][5]} It exists as two epimers, (R)-amygdalin, which is the naturally occurring form, and (S)-neoamygdalin.^[3]

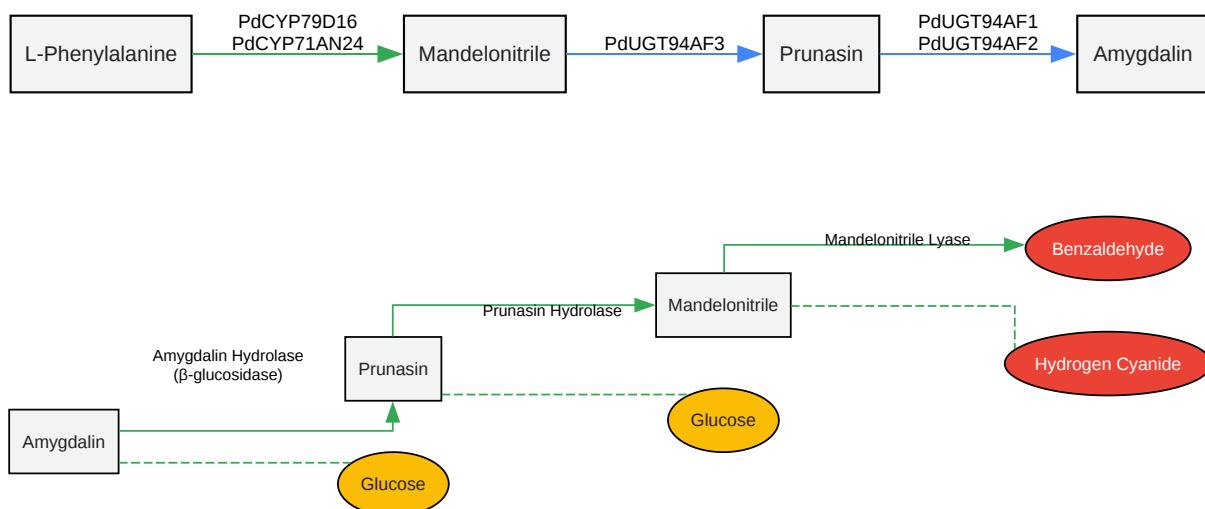
Biosynthesis of Amygdalin in Rosaceae

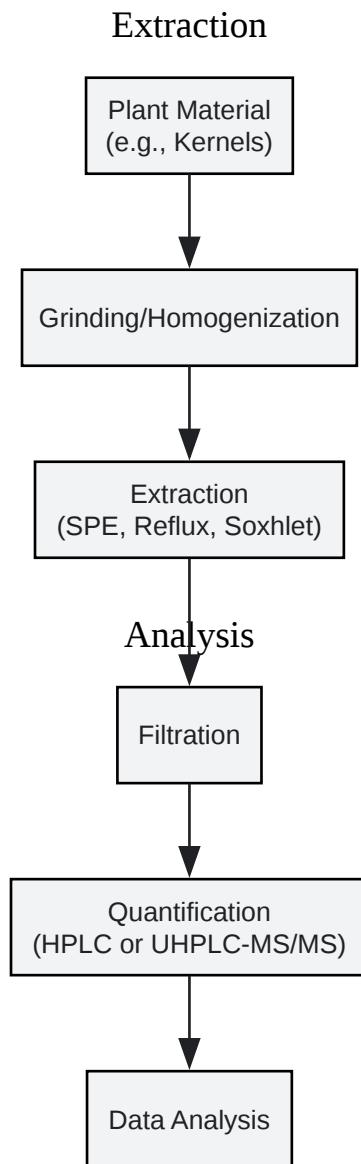
The biosynthesis of amygdalin is a multi-step enzymatic process that originates from the amino acid L-phenylalanine.^{[1][3]} This pathway involves enzymes from the cytochrome P450 (CYP) and UDP-glucosyltransferase (UGT) families.^{[1][6]}

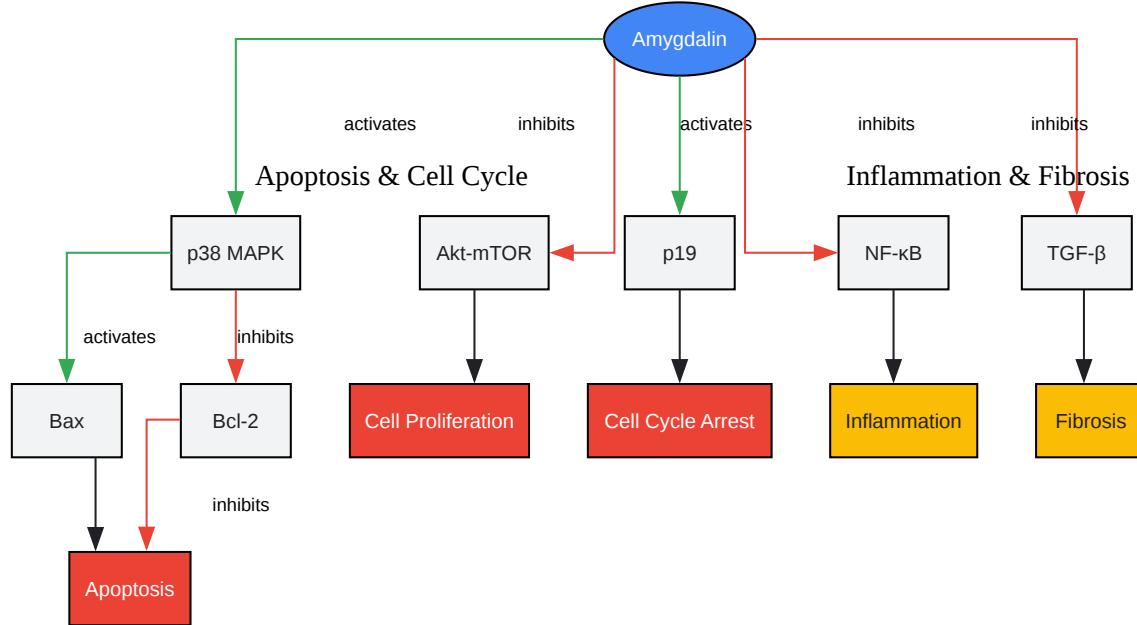
The key steps in the biosynthesis are:

- Conversion of L-phenylalanine to mandelonitrile: This initial conversion is catalyzed by two cytochrome P450 enzymes, PdCYP79D16 and PdCYP71AN24.^[1]
- Formation of prunasin: Mandelonitrile is then glucosylated by a UDP-glucosyltransferase (UGT85A19 or PdUGT94AF3) to form the monoglucoside prunasin.^{[1][3]}
- Formation of amygdalin: Finally, a second glucose molecule is added to prunasin by the action of diglucosyltransferases (PdUGT94AF1 or PdUGT94AF2) to yield amygdalin.^[1]

Notably, in sweet almond varieties, the expression of the genes encoding for PdCYP79D16 and PdCYP71AN24 is significantly reduced or absent, which is the genetic basis for their non-bitter phenotype.^[1]





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